

Guide Technique Détaillé sur les Premiers Essais Cliniques du Sulfate de Vinleurosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinleurosine sulfate

Cat. No.: B15602305

[Get Quote](#)

Public Cible : Chercheurs, scientifiques et professionnels du développement de médicaments.

Ce document fournit un aperçu technique approfondi des premières études cliniques sur le sulfate de vinleurosine, un alcaloïde de la pervenche, en se concentrant sur les données quantitatives, les protocoles expérimentaux et les mécanismes d'action fondamentaux.

Introduction

Le sulfate de vinleurosine, également connu sous le nom de leurosine, est un alcaloïde extrait de la pervenche de Madagascar (*Catharanthus roseus*). Il appartient à la même famille que d'autres agents chimiothérapeutiques importants tels que la vinblastine et la vincristine. Les premières recherches cliniques ont cherché à déterminer son efficacité et son profil de sécurité en tant qu'agent antinéoplasique. Ce guide se concentre sur les données fondamentales issues des premiers essais cliniques, qui ont jeté les bases de la compréhension de ce composé.

Mécanisme d'Action : Perturbation des Microtubules

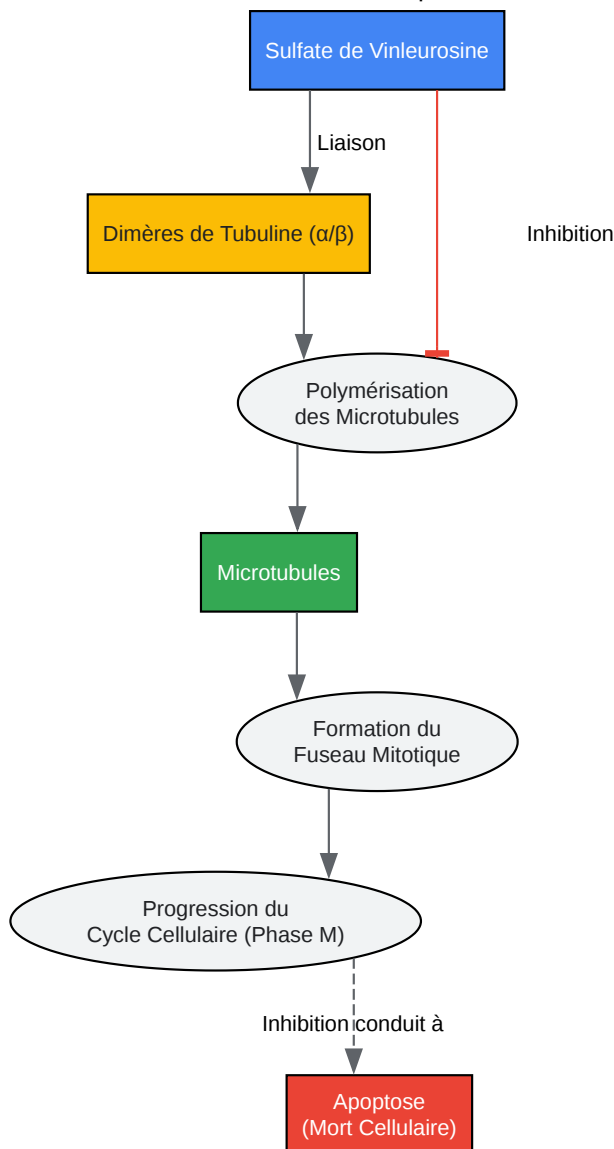
Comme les autres alcaloïdes de la pervenche, le sulfate de vinleurosine exerce son effet cytotoxique principalement en interagissant avec la tubuline, la protéine sous-unitaire des microtubules.[1][2] Les microtubules sont des composants essentiels du cytosquelette cellulaire, jouant un rôle crucial dans la division cellulaire (mitose), le transport intracellulaire et le maintien de la forme de la cellule.[2][3]

Le mécanisme peut être résumé comme suit :

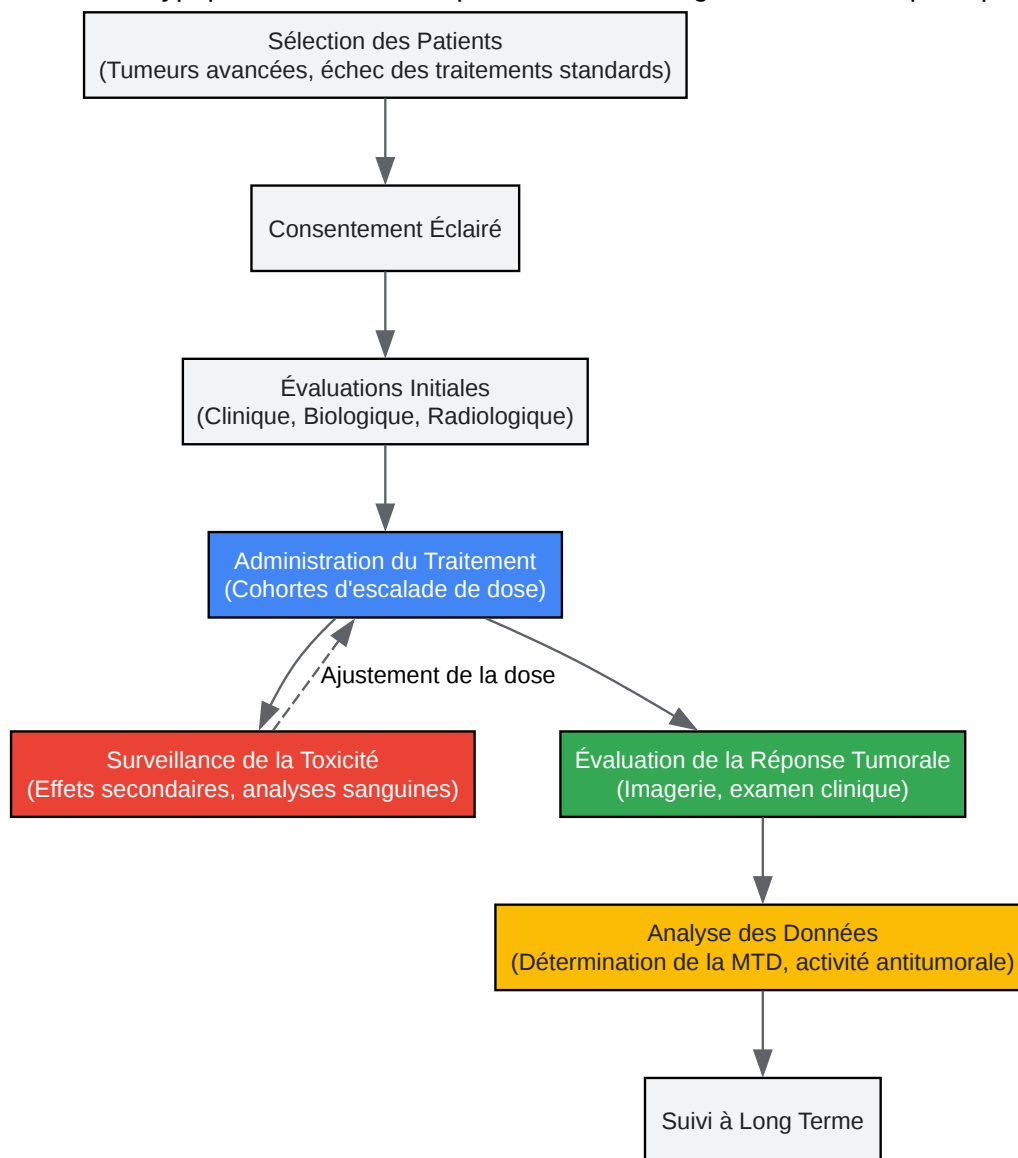
- Liaison à la Tubuline : La vinleurosine se lie aux sous-unités de β -tubuline au niveau d'un site de liaison spécifique, connu sous le nom de domaine de liaison des vinca.[1][4]
- Inhibition de la Polymérisation : Cette liaison inhibe l'assemblage (polymérisation) des dimères de tubuline en microtubules.[1]
- Arrêt du Cycle Cellulaire : La perturbation de la dynamique des microtubules empêche la formation d'un fuseau mitotique fonctionnel, une structure nécessaire à la ségrégation des chromosomes lors de la mitose.[1][3]
- Induction de l'Apoptose : L'incapacité de la cellule à achever la mitose déclenche des voies de signalisation qui conduisent à la mort cellulaire programmée (apoptose).[1]

Voie de Signalisation de l'Action des Alcaloïdes de la Pervenche

Voie de Signalisation de l'Inhibition des Microtubules par les Alcaloïdes de la Pervenche



Workflow Typique d'un Essai Clinique Précoce d'un Agent Chimiothérapeutique

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is the mechanism of Vincristine Sulfate? [synapse.patsnap.com]
- 2. Vincristine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. What is Vincristine Sulfate used for? [synapse.patsnap.com]
- 4. youtube.com [youtube.com]
- To cite this document: BenchChem. [Guide Technique Détaillé sur les Premiers Essais Cliniques du Sulfate de Vinleurosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602305#early-clinical-trials-of-vinleurosine-sulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com